

physical and chemical properties of Dimethylammonium iodide

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Compound of Interest

Compound Name: Dimethylammonium iodide

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Dimethylammonium Iodide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethylammonium iodide (DMAI), with the chemical formula $(\text{CH}_3)_2\text{NH}_2\text{I}$, is an organic ammonium salt that has garnered significant attention in the field of materials science, particularly as a key component in the fabrication of perovskite-based optoelectronic devices such as solar cells. Its role as an additive or precursor influences the crystal growth, morphology, and stability of perovskite films, thereby impacting device performance and efficiency. This technical guide provides an in-depth overview of the physical and chemical properties of **Dimethylammonium iodide**, detailed experimental protocols for its synthesis and purification, and a visualization of its application workflow in perovskite solar cell fabrication.

Physical and Chemical Properties

Dimethylammonium iodide is a white to off-white crystalline powder. While it is known to be soluble in water and polar organic solvents, precise quantitative solubility data is not widely available in the literature.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₂ H ₈ IN	
Molecular Weight	173.00 g/mol	
CAS Number	51066-74-1	
Appearance	White to off-white crystalline powder	
Melting Point	153-157 °C	
Boiling Point	Data not available	
Density	Data not available	
Vapor Pressure	Data not available	
Solubility in Water	Soluble	
Solubility in Ethanol	Soluble	
Solubility in DMF	Soluble	

Experimental Protocols

Synthesis of Dimethylammonium Iodide

A common method for the synthesis of **Dimethylammonium iodide** involves the acid-base reaction between dimethylamine and hydroiodic acid.

Materials:

- Dimethylamine solution (e.g., 40 wt. % in water)
- Hydroiodic acid (e.g., 57 wt. % in water)
- Ethanol (for washing)
- Diethyl ether (for washing)
- Round-bottom flask

- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator
- Büchner funnel and filter paper
- Vacuum oven

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, cool a solution of dimethylamine in water to 0 °C using an ice bath.
- While stirring vigorously, slowly add an equimolar amount of hydroiodic acid dropwise to the dimethylamine solution. The reaction is exothermic, so maintain the temperature at 0 °C throughout the addition.
- After the addition is complete, continue stirring the reaction mixture at 0 °C for an additional 2 hours.
- Remove the ice bath and allow the solution to warm to room temperature.
- Concentrate the solution using a rotary evaporator to remove water and obtain the crude **Dimethylammonium iodide** product as a solid.
- Wash the crude product with cold ethanol and then with diethyl ether to remove any unreacted starting materials and byproducts.
- Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Dry the final product in a vacuum oven at a low temperature (e.g., 40-50 °C) overnight to yield pure **Dimethylammonium iodide**.

Purification by Recrystallization

For applications requiring high purity, **Dimethylammonium iodide** can be further purified by recrystallization.

Materials:

- Crude **Dimethylammonium iodide**
- Ethanol (or other suitable solvent)
- Erlenmeyer flasks
- Hot plate with magnetic stirring capability
- Büchner funnel and filter paper
- Ice bath

Procedure:

- Dissolve the crude **Dimethylammonium iodide** in a minimal amount of hot ethanol in an Erlenmeyer flask with stirring.
- Once fully dissolved, remove the flask from the heat and allow it to cool slowly to room temperature.
- As the solution cools, pure crystals of **Dimethylammonium iodide** will precipitate.
- To maximize the yield, place the flask in an ice bath for approximately 30 minutes.
- Collect the recrystallized product by vacuum filtration and wash with a small amount of cold ethanol.
- Dry the purified crystals under vacuum.

Spectroscopic Characterization

^1H NMR Spectroscopy

The ^1H NMR spectrum of **Dimethylammonium iodide** is expected to show characteristic signals for the methyl protons and the amine protons. In a deuterated solvent such as $\text{DMSO-}d_6$, the methyl protons would appear as a singlet, and the amine protons would also likely appear as a singlet, although its chemical shift and appearance can be influenced by the solvent and concentration.

FTIR Spectroscopy

The FTIR spectrum of **Dimethylammonium iodide** would exhibit characteristic absorption bands corresponding to the vibrations of its functional groups. Key expected peaks include:

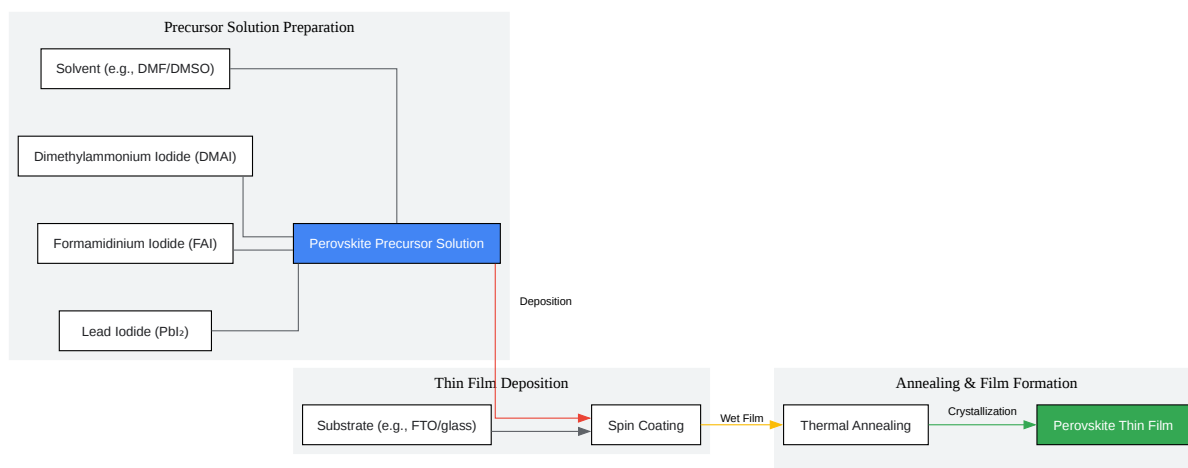
- N-H stretching: A broad band in the region of $3200\text{--}3400\text{ cm}^{-1}$
- C-H stretching: Bands in the region of $2800\text{--}3000\text{ cm}^{-1}$
- N-H bending: A peak around 1600 cm^{-1}
- C-N stretching: A peak in the fingerprint region, typically around $1000\text{--}1200\text{ cm}^{-1}$

Application in Perovskite Solar Cell Fabrication

Dimethylammonium iodide is frequently used as an additive in the precursor solution for the fabrication of perovskite solar cells. It plays a crucial role in controlling the crystallization kinetics and morphology of the perovskite film, which are critical factors for achieving high power conversion efficiencies.

Workflow of DMAI in Perovskite Film Formation

The following diagram illustrates the typical workflow of using DMAI as an additive in a one-step solution-processing method for perovskite film fabrication.



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